

# (Z)-FeCP-oxindole stock solution preparation and storage conditions

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## Compound of Interest

Compound Name: (Z)-FeCP-oxindole

Cat. No.: B560280

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## Application Notes and Protocols for (Z)-FeCP-oxindole

### Preparation and Storage of (Z)-FeCP-oxindole Stock Solution

Audience: Researchers, scientists, and drug development professionals.

**(Z)-FeCP-oxindole** is a selective inhibitor of human vascular endothelial growth factor receptor 2 (VEGFR-2), a key mediator of angiogenesis.<sup>[1][2]</sup> With an IC<sub>50</sub> value in the nanomolar range (approximately 200-220 nM), it serves as a valuable tool in cancer research and studies of angiogenesis.<sup>[1]</sup> Proper preparation and storage of stock solutions are critical to ensure the compound's stability and the reproducibility of experimental results. These notes provide a detailed protocol for the preparation and storage of **(Z)-FeCP-oxindole** stock solutions.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **(Z)-FeCP-oxindole**.

Parameter	Value	Source(s)
Molecular Formula	C <sub>19</sub> H <sub>15</sub> FeNO	[1][3][4]
Molecular Weight	329.17 g/mol	[1][3][4][5]
CAS Number	1137967-28-2	[4]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][3][5]
Solubility in DMSO	Up to 50 mg/mL (151.90 mM)	[1]
Storage of Solid	-20°C for up to 3 years; 4°C for up to 2 years	[1]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months	[1][5][6]

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(Z)-FeCP-oxindole** in DMSO.

Materials:

- **(Z)-FeCP-oxindole** (solid powder)
- Anhydrous, high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1][5]

#### Procedure:

- **Pre-weighing Preparation:** Allow the vial of **(Z)-FeCP-oxindole** to equilibrate to room temperature before opening to prevent condensation of moisture onto the compound.
- **Weighing the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **(Z)-FeCP-oxindole**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.29 mg of the compound.
- **Solvent Addition:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **(Z)-FeCP-oxindole**. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Warming and Sonication (if necessary):** If the compound does not fully dissolve, gentle warming of the solution to 37°C and brief sonication in an ultrasonic bath can aid in complete dissolution.<sup>[5]</sup> It is recommended to use newly opened DMSO as its hygroscopic nature can affect solubility.<sup>[1]</sup>
- **Visual Inspection:** Visually inspect the solution to ensure that all of the solid has dissolved and the solution is clear.

## Storage and Stability

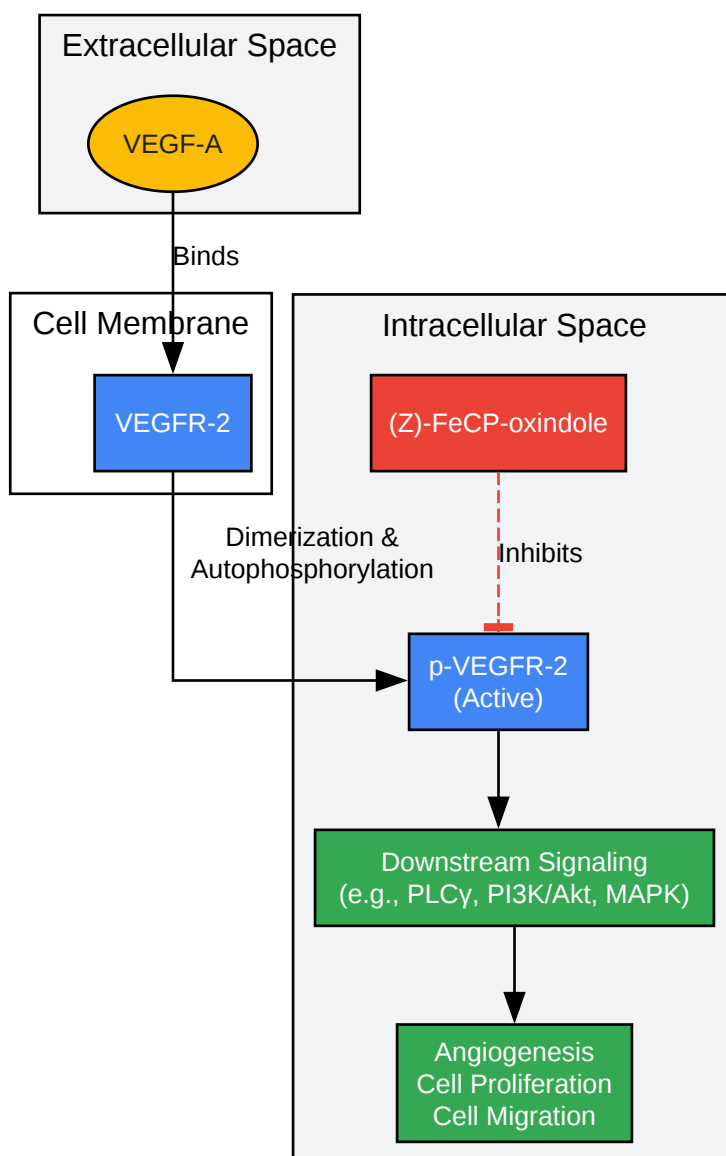
Proper storage of the **(Z)-FeCP-oxindole** stock solution is crucial to maintain its biological activity.

- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.<sup>[1][5]</sup>
- **Storage Temperature and Duration:**
  - For short-term storage, aliquots can be stored at -20°C and should be used within one month.<sup>[1][5][6]</sup>
  - For long-term storage, aliquots should be stored at -80°C and are stable for up to six months.<sup>[1][5][6]</sup>

- Light Protection: Store the aliquots in a light-protected container or box.

## Visualizations

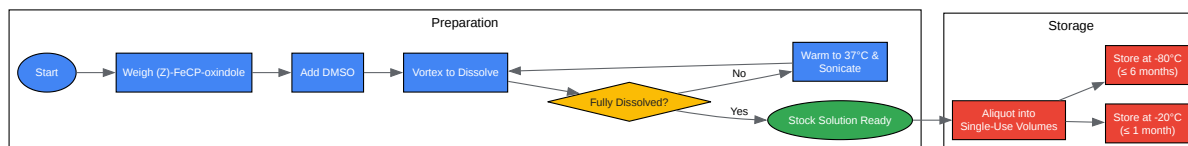
### Signaling Pathway of (Z)-FeCP-oxindole Inhibition



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Caption: **(Z)-FeCP-oxindole** inhibits VEGFR-2 signaling.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing and storing **(Z)-FeCP-oxindole**.

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